

Preparation of (S)-ML188 stock solutions for cell culture

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Compound of Interest

Compound Name: (S)-ML188

Cat. No.: B2840329

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Application Notes and Protocols for (S)-ML188

(S)-ML188 is a potent, non-covalent inhibitor of the Severe Acute Respiratory Syndrome Coronavirus (SARS-CoV) 3CL protease (3CLpro), also known as the main protease (Mpro).[1] [2] It has demonstrated antiviral activity by inhibiting viral replication in cell cultures.[1] This document provides detailed protocols for the preparation of **(S)-ML188** stock solutions for use in cell culture experiments, along with relevant technical data and experimental workflows.

Note: Current scientific literature primarily focuses on the role of **(S)-ML188** as a viral protease inhibitor. As of the latest searches, there is no direct evidence linking **(S)-ML188** to the ferroptosis pathway. The protocols and data provided herein are based on its established mechanism of action in antiviral research.

Physicochemical and Biological Data

A summary of the key quantitative data for **(S)-ML188** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	433.54 g/mol	[1]
Formula	C ₂₆ H ₃₁ N ₃ O ₃	[1]
CAS Number	1417700-13-0	[1]
Appearance	White to off-white solid	[1]
Solubility in DMSO	≥ 250 mg/mL (576.65 mM)	[1]
IC ₅₀ (SARS-CoV 3CLpro)	1.5 μM	[1]
IC ₅₀ (SARS-CoV-2 Mpro)	2.5 μM	[3][4]
EC ₅₀ (Antiviral)	12.9 - 13.4 μM in SARS-CoV infected Vero E6 cells	[1][4]

Experimental Protocols

Preparation of High-Concentration (S)-ML188 Stock Solution (100 mM in DMSO)

This protocol describes the preparation of a 100 mM stock solution of **(S)-ML188** in dimethyl sulfoxide (DMSO).

Materials:

- **(S)-ML188** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Water bath or sonicator

Procedure:

- Calculate the required mass of **(S)-ML188**:
 - To prepare 1 mL of a 100 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.1 \text{ mol/L} \times 0.001 \text{ L} \times 433.54 \text{ g/mol} \times 1000 \text{ mg/g} = 43.35 \text{ mg}$
- Weighing:
 - Carefully weigh out 43.35 mg of **(S)-ML188** powder and place it into a sterile microcentrifuge tube.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **(S)-ML188** powder.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If precipitation or incomplete dissolution occurs, gentle warming in a 37°C water bath or brief sonication can be used to facilitate dissolution.[\[1\]](#)
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the high-concentration stock solution to prepare working solutions for treating cells.

Materials:

- 100 mM **(S)-ML188** stock solution in DMSO
- Sterile, pre-warmed cell culture medium
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Determine the final desired concentration:
 - For example, to prepare a 100 μ M working solution.
- Serial Dilution:
 - It is recommended to perform serial dilutions to ensure accuracy.
 - Step A (Intermediate Dilution): Dilute the 100 mM stock solution 1:100 in sterile cell culture medium to obtain a 1 mM intermediate solution.
 - Add 10 μ L of the 100 mM stock solution to 990 μ L of pre-warmed cell culture medium.
 - Step B (Final Working Solution): Dilute the 1 mM intermediate solution to the final desired concentration. For a 100 μ M final concentration, perform a 1:10 dilution.
 - Add 100 μ L of the 1 mM intermediate solution to 900 μ L of pre-warmed cell culture medium.
- Solvent Control:
 - It is crucial to prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **(S)-ML188** used in the experiment to account for any effects of the solvent on the cells.

Protocol for (S)-ML188 Treatment in a SARS-CoV Replication Assay

This protocol provides a general workflow for assessing the antiviral activity of **(S)-ML188** in a cell-based assay using a relevant cell line, such as Vero E6 cells.

Materials:

- Vero E6 cells
- Complete growth medium (e.g., DMEM with 10% FBS)
- SARS-CoV-2 viral stock
- **(S)-ML188** working solutions at various concentrations
- Vehicle control (DMSO in medium)
- 96-well cell culture plates
- Reagents for assessing viral replication (e.g., for RT-qPCR or plaque assay)

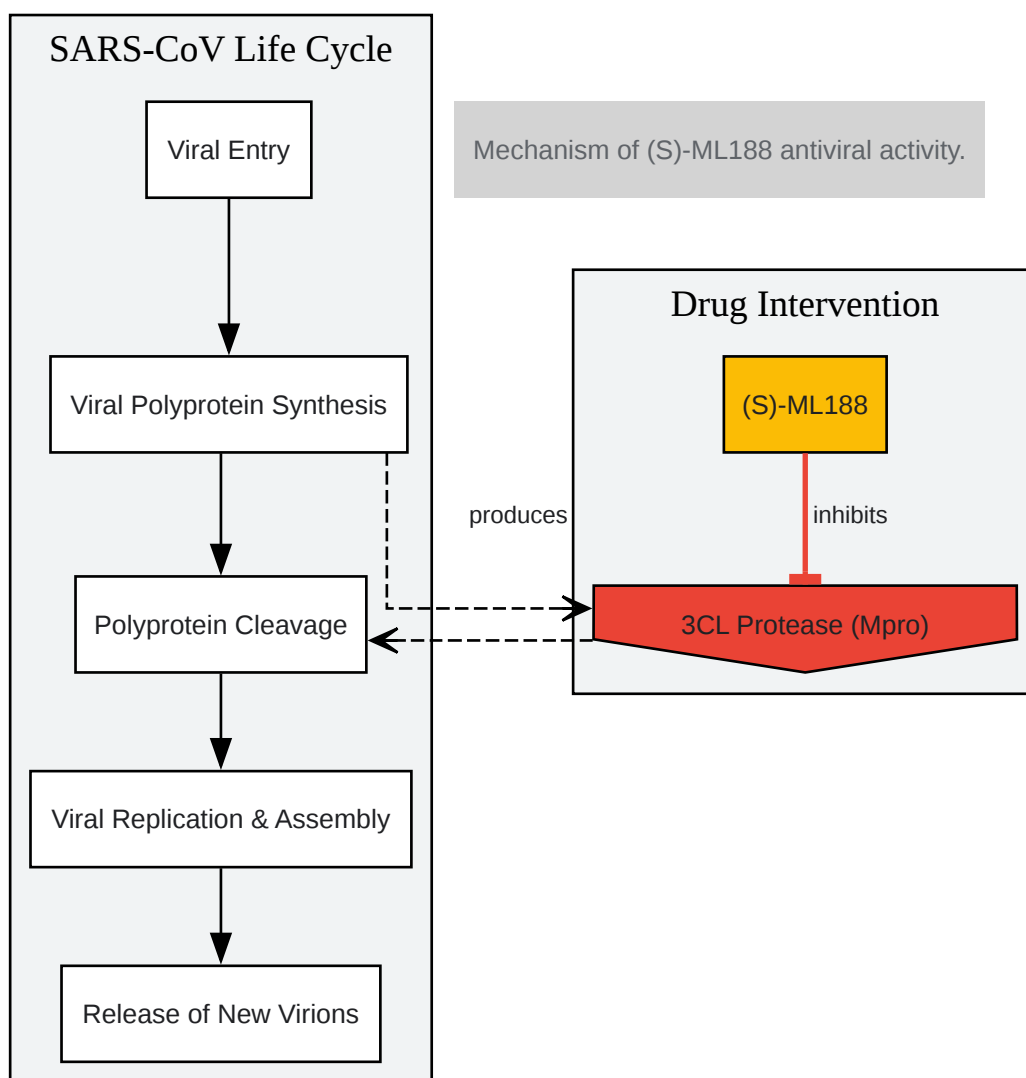
Procedure:

- Cell Seeding:
 - Seed Vero E6 cells in a 96-well plate at a density that will result in a confluent monolayer on the day of infection.
 - Incubate the plate at 37°C in a 5% CO₂ incubator.
- Compound Treatment and Infection:
 - On the day of the experiment, remove the growth medium from the wells.
 - Add the prepared **(S)-ML188** working solutions and the vehicle control to the respective wells.
 - Infect the cells with SARS-CoV-2 at a predetermined multiplicity of infection (MOI).
- Incubation:

- Incubate the plate for 48 hours at 37°C in a 5% CO₂ incubator.[1]
- Assessment of Viral Replication:
 - After the incubation period, collect the cell supernatant or cell lysate.
 - Quantify the viral load using a suitable method, such as RT-qPCR to measure viral RNA or a plaque assay to determine infectious virus titers.
- Data Analysis:
 - Compare the viral replication in the **(S)-ML188**-treated wells to the vehicle control to determine the extent of inhibition.
 - Calculate the EC₅₀ value, which is the concentration of **(S)-ML188** that inhibits viral replication by 50%.

Visualizations

Signaling Pathway of (S)-ML188 Action

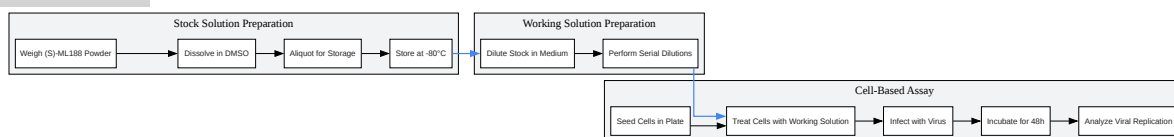


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Caption: Mechanism of **(S)-ML188** antiviral activity.

Experimental Workflow for (S)-ML188 Stock Preparation and Cell Treatment

Workflow for (S)-ML188 preparation and use.

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